

An In-depth Technical Guide to Substituted Methoxydimethylanilines for Advanced Research

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Compound of Interest

Compound Name: 2-methoxy-N,4-dimethylaniline
hydrochloride

Cat. No.: B15299544

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Senior Application Scientist Note: The initial request for a detailed technical guide on "2-methoxy-N,4-dimethylaniline" did not yield a specific, well-documented entry in major chemical databases such as PubChem. This suggests that this particular isomer is not widely synthesized or characterized in the available scientific literature. To provide a valuable and scientifically accurate resource for researchers, this guide will focus on the principles and methodologies applicable to substituted methoxydimethylanilines, using closely related and well-documented isomers as illustrative examples. The techniques and concepts presented herein are foundational for the study of novel aniline derivatives.

Introduction: The Versatility of Substituted Anilines in Modern Chemistry

Substituted anilines are a cornerstone of modern medicinal chemistry and materials science. Their aromatic core, coupled with the electron-donating nature of the amino group, makes them versatile scaffolds for the synthesis of a wide array of complex molecules. The introduction of methoxy and methyl groups onto the aniline framework allows for fine-tuning of the molecule's

steric and electronic properties, which can significantly impact its biological activity and material characteristics. These modifications can influence factors such as receptor binding affinity, metabolic stability, and solubility, making them of high interest to drug development professionals.

Compound Identification and Physicochemical Properties

While a specific entry for 2-methoxy-N,4-dimethylaniline is elusive, we can examine the identifiers and properties of a related, well-characterized isomer, 2-Methoxy-4-methylaniline, to provide a foundational understanding.

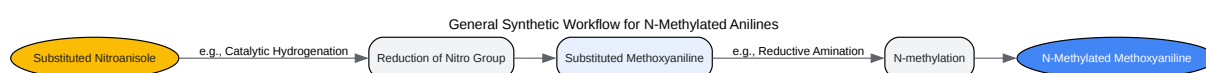
Identifier	Value	Source
IUPAC Name	2-Methoxy-4-methylaniline	
Synonyms	4-Methyl-o-anisidine	
CAS Number	39538-68-6	
PubChem Substance ID	329764784	
Molecular Formula	C ₈ H ₁₁ NO	
Molecular Weight	137.18 g/mol	
InChI	1S/C8H11NO/c1-6-3-4-7(9)8(5-6)10-2/h3-5H,9H2,1-2H3	
SMILES	COc1cc(C)ccc1N	
Physical Form	Solid	
Melting Point	31-33 °C	
Density	1.043 g/mL at 25 °C	

Synthetic Strategies for Substituted Anilines

The synthesis of substituted anilines often involves a multi-step process that allows for the precise installation of various functional groups. A general and adaptable workflow for the synthesis of a hypothetical N-methylated aniline derivative is presented below.

General Synthetic Workflow

A common approach to synthesizing N-methylated methoxy-methylanilines involves two key transformations: the reduction of a nitro group to an amine, followed by N-methylation.



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Caption: A generalized two-step synthesis of N-methylated anilines.

Experimental Protocol: Synthesis of a Substituted N-Methylaniline

This protocol is a representative example based on established methods for the synthesis of similar compounds and should be adapted and optimized for specific substrates.

Part A: Reduction of a Nitroaromatic Precursor

This step focuses on the conversion of a nitro group to a primary amine, a fundamental transformation in aniline synthesis.

- **Reaction Setup:** In a round-bottom flask, dissolve the starting nitroaromatic compound in a suitable solvent such as ethanol or methanol.
- **Catalyst Addition:** Add a catalytic amount of palladium on carbon (5% Pd/C).
- **Hydrogenation:** Subject the reaction mixture to a hydrogen atmosphere (typically via a balloon or a hydrogenation apparatus) and stir vigorously at room temperature.

- **Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Upon completion, filter the reaction mixture through a pad of celite to remove the catalyst.
- **Isolation:** Concentrate the filtrate under reduced pressure to yield the crude aniline product. Further purification can be achieved by column chromatography or recrystallization.

Part B: N-Methylation via Reductive Amination

This protocol describes the methylation of the newly formed primary amine.

- **Reaction Setup:** In a separate flask, dissolve the synthesized aniline precursor and potassium hydroxide in methanol at room temperature.
- **Formaldehyde Solution:** In another flask, reflux methanol and paraformaldehyde until the paraformaldehyde completely dissolves.
- **Condensation:** Add the aniline solution to the formaldehyde solution and reflux for 2 hours to form the corresponding imine or aminal intermediate.
- **Reduction:** Cool the reaction mixture to 0 °C and slowly add a reducing agent, such as sodium borohydride, in portions.
- **Completion:** After the addition is complete, reflux the mixture for an additional hour.
- **Solvent Removal:** Remove the solvent under reduced pressure.
- **Extraction:** Add water to the residue and extract the product with an organic solvent (e.g., ethyl acetate) multiple times.
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate in vacuo. Purify the crude product by silica gel column chromatography to obtain the final N-methylated aniline.^[1]

Analytical Characterization of Substituted Anilines

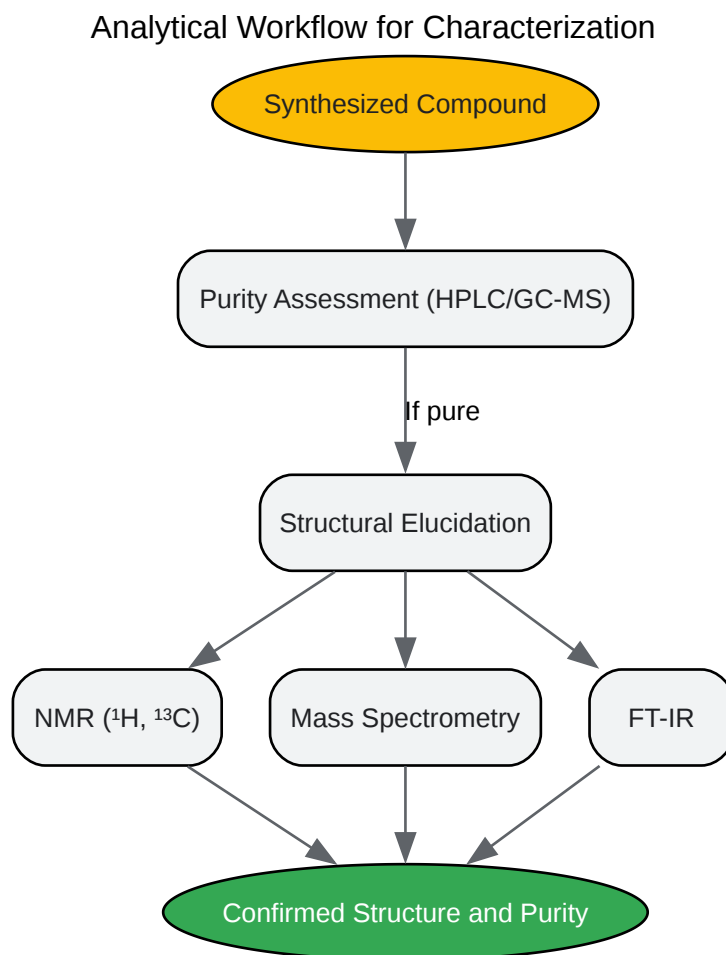
A comprehensive analytical approach is crucial for confirming the structure and purity of synthesized aniline derivatives.

Spectroscopic and Chromatographic Techniques

Technique	Purpose	Expected Observations for a Methoxy-Dimethylaniline
^1H NMR	Elucidation of the proton environment in the molecule.	Aromatic protons in the range of 6.5-7.5 ppm, a singlet for the methoxy (O-CH_3) protons around 3.8 ppm, and singlets for the aromatic methyl (Ar-CH_3) and N-methyl (N-CH_3) protons.
^{13}C NMR	Determination of the carbon skeleton.	Distinct signals for the aromatic carbons, with the carbon attached to the methoxy group being significantly downfield. Signals for the methoxy and methyl carbons will also be present.
FT-IR	Identification of functional groups.	Characteristic stretches for N-H (if a secondary amine), C-H (aromatic and aliphatic), C=C (aromatic), and C-O-C (ether) bonds.
Mass Spec	Determination of molecular weight and fragmentation pattern.	The molecular ion peak corresponding to the compound's molecular weight.
HPLC	Assessment of purity and quantification.	A single major peak indicating a high-purity compound.
GC-MS	Separation and identification of volatile components.	A distinct peak with a characteristic mass spectrum for the target compound.

Analytical Workflow

The following diagram illustrates a logical workflow for the analytical characterization of a synthesized aniline derivative.



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Caption: A typical workflow for the analytical validation of a synthesized compound.

Applications in Drug Discovery and Development

Substituted anilines are prevalent in a wide range of pharmaceuticals due to their ability to interact with various biological targets.

Role as Pharmacophores

The aniline moiety can serve as a key pharmacophore, a molecular feature responsible for a drug's biological activity. The nitrogen atom can act as a hydrogen bond acceptor or donor, while the aromatic ring can engage in π - π stacking and hydrophobic interactions with protein targets.

Precursors for Active Pharmaceutical Ingredients (APIs)

Many complex APIs are synthesized from simpler substituted aniline building blocks. Their reactivity allows for the construction of more elaborate molecular architectures. For instance, N,N-dimethylaniline and its derivatives are used in the synthesis of certain antibiotics and other pharmaceuticals.^[2]

Safety and Handling

Substituted anilines should be handled with care, as many are toxic and can be absorbed through the skin.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, safety glasses, and a lab coat.
- Ventilation: Handle these compounds in a well-ventilated fume hood.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.

Conclusion

While the specific compound 2-methoxy-N,4-dimethylaniline is not extensively documented, the principles governing the synthesis, characterization, and application of substituted anilines are well-established. By understanding these fundamental concepts and employing the methodologies outlined in this guide, researchers and drug development professionals can effectively work with a wide range of aniline derivatives to advance their scientific endeavors.

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